

Solvent Yellow 21 CAS number and molecular structure.

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Compound of Interest

Compound Name: Solvent Yellow 21

Cat. No.: B1141520

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An In-depth Technical Guide to **Solvent Yellow 21**

For Researchers, Scientists, and Drug Development Professionals

Core Identification

Chemical Name: **Solvent Yellow 21** Color Index (C.I.) Name: C.I. **Solvent Yellow 21** C.I.

Number: 18690 CAS Number: 5601-29-6[1][2][3][4] Synonyms: Acid Yellow 59, Filamid Yellow R, Zapon Fast Yellow R, Oil Yellow 2G[3]

Molecular and Structural Information

Solvent Yellow 21 is a metal complex dye, specifically a 1:2 chromium complex. The core structure involves a monoazo ligand coordinated with a central chromium ion.

Azo Ligand

The organic ligand is synthesized via the diazotization of 2-Aminobenzoic acid, which is then coupled with 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one.

- Molecular Formula (Ligand): C₁₇H₁₄N₄O₃[1][2]
- Molecular Weight (Ligand): 322.32 g/mol [1][2]

Chromium Complex

The final **Solvent Yellow 21** product is formed when two molecules of the azo ligand chelate with a single chromium(III) ion.[1]

- Molecular Formula (Complex): $C_{34}H_{24}CrN_8O_6 \cdot H$ [5]
- Molecular Weight (Complex): 693.62 g/mol [5]
- Molecular Structure: Single azo, Metal Complex[1][2]

Quantitative Data

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Solvent Yellow 21**.

Property	Value	Reference(s)
Appearance	Deep / Dark Yellow Powder	[1][3]
Density	1.445 g/cm ³ (at 20°C)	[3]
Boiling Point	461.9 °C at 760 mmHg	[3]
Flash Point	233.1 °C	[3]
Water Solubility	170.1 mg/L (at 20°C)	[3]
Vapor Pressure	2.5E-09 mmHg (at 25°C)	[3]

Solubility in Organic Solvents

Solvent Yellow 21 exhibits good solubility in a range of organic solvents.

Solvent	Solubility (g/L)
N,N-Dimethylformamide	837
Ethyl Cellosolve	500
Methyl Ethyl Ketone	500
Ethyl Acetate	400
Toluene	400
Methoxy Propanol	300
Ethanol	100

(Data sourced from Zeya Chemicals)[3]

Fastness Properties

The resistance properties of **Solvent Yellow 21** are critical for its applications.

Property	Rating
Light Fastness	6
Heat Resistance	A
Acid Resistance	A
Alkali Resistance	A

(Scale: Light Fastness 1-8, where 8 is superior. Other ratings are descriptive.)[3]

Experimental Protocols

Synthesis of Solvent Yellow 21

The manufacturing process for **Solvent Yellow 21** involves three primary stages: diazotization, azo coupling, and metal complexation.

Materials:

- 2-Aminobenzoic acid (Anthranilic acid)
- Sodium nitrite
- Hydrochloric acid
- 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one
- Sodium hydroxide
- Chromium(III) formate
- Formamide (or a mixed amide solvent like DMF/Formamide)

Procedure:

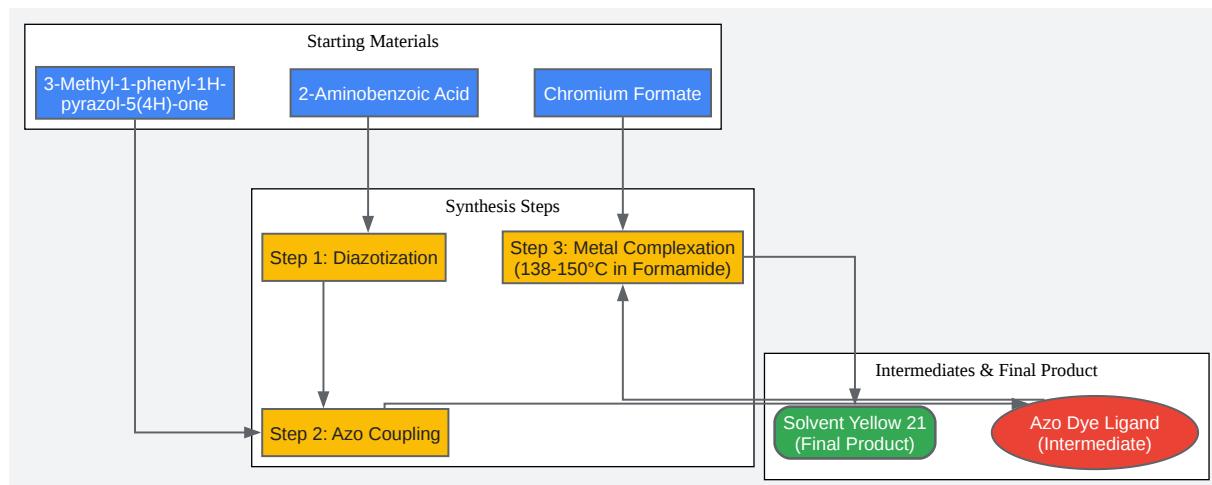
- **Diazotization:**
 - Dissolve 2-Aminobenzoic acid in dilute hydrochloric acid.
 - Cool the solution to 0-5°C in an ice bath.
 - Slowly add a solution of sodium nitrite while maintaining the temperature below 5°C to form the diazonium salt.
- **Azo Coupling:**
 - Separately, dissolve 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one in an aqueous sodium hydroxide solution.
 - Slowly add the cold diazonium salt solution to the pyrazolone solution.
 - Maintain the temperature and a slightly alkaline pH to facilitate the coupling reaction, resulting in the formation of the azo dye ligand as a precipitate.
 - Filter and wash the resulting azo intermediate.
- **Metal Complexation:**

- Prepare a solution of the complexing agent, chromium(III) formate, in a high-boiling point amide solvent (e.g., formamide).[1][6]
- Heat the solvent and complexing agent mixture to approximately 100°C.[6]
- Add the prepared azo dye intermediate to the hot solution.
- Increase the temperature to 138-150°C and maintain for 2.5-6 hours with stirring to form the chromium complex.[1][6]
- After the reaction is complete, cool the mixture.
- Precipitate the final product by pouring the reaction mixture into water.[6]
- Filter the solid **Solvent Yellow 21**, wash thoroughly with water to remove residual solvents and salts, and dry.

Visualized Workflows and Relationships

Synthesis Workflow

The following diagram illustrates the multi-step synthesis process of **Solvent Yellow 21**.

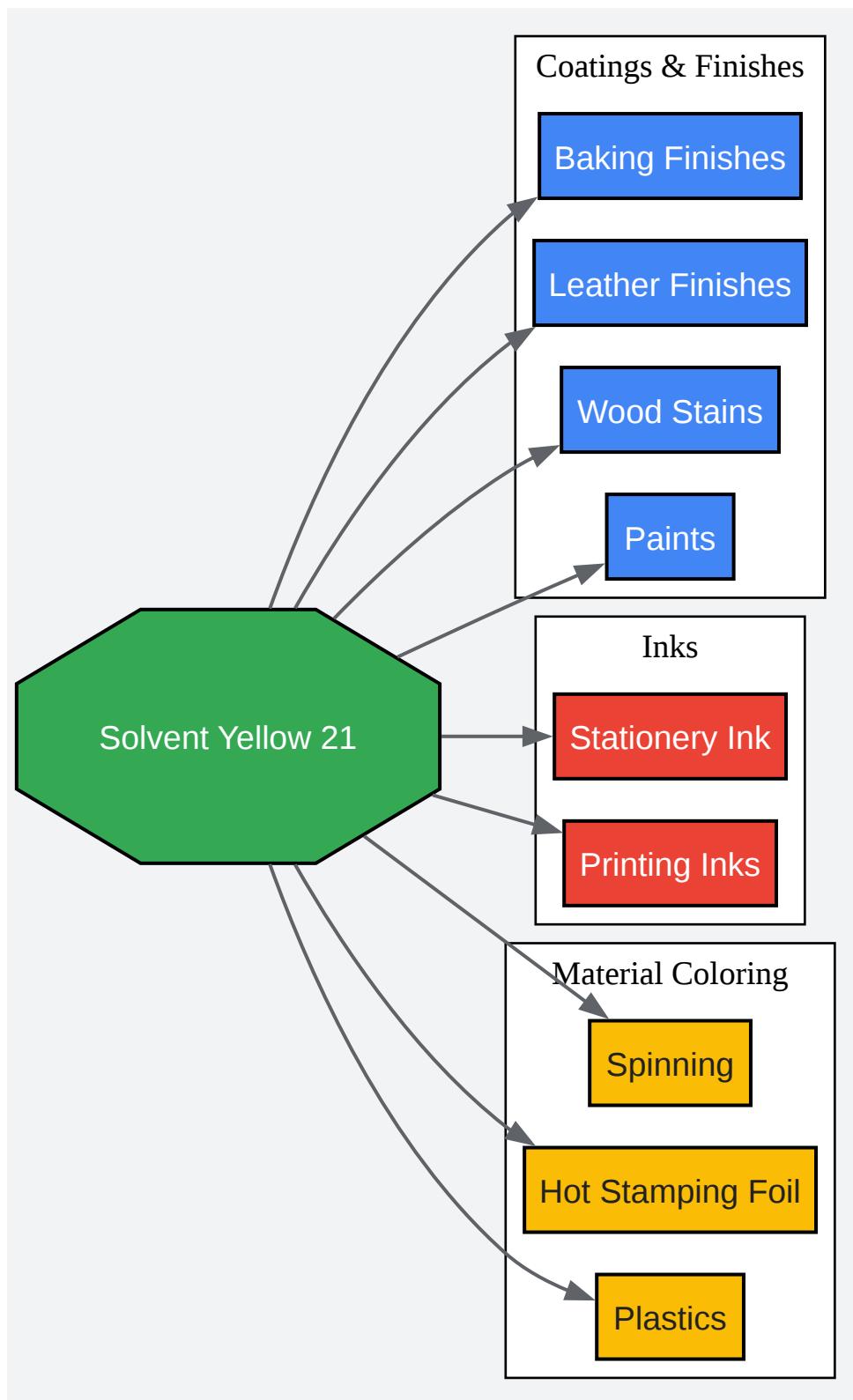


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Caption: Synthesis workflow for **Solvent Yellow 21**.

Application Spectrum

This diagram shows the logical relationships between **Solvent Yellow 21** and its primary industrial applications.



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Caption: Primary applications of **Solvent Yellow 21**.

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